

# Essential Safety and Logistical Information for Handling 8-Bromo-1-octene

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## Compound of Interest

Compound Name: 8-Bromo-1-octene

Cat. No.: B045317

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **8-Bromo-1-octene** are paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to ensure a safe laboratory environment and regulatory compliance. Adherence to these guidelines is critical for minimizing risks associated with this hazardous chemical.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C8H15Br
Molecular Weight	191.11 g/mol <a href="#">[1]</a>
Appearance	Light yellow liquid <a href="#">[2]</a>
Boiling Point	92 °C / 197.6 °F @ 24 mmHg <a href="#">[2]</a>
Flash Point	78 °C / 172.4 °F <a href="#">[2]</a>
Specific Gravity	1.193 g/cm3 <a href="#">[2]</a>
CAS Number	2695-48-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

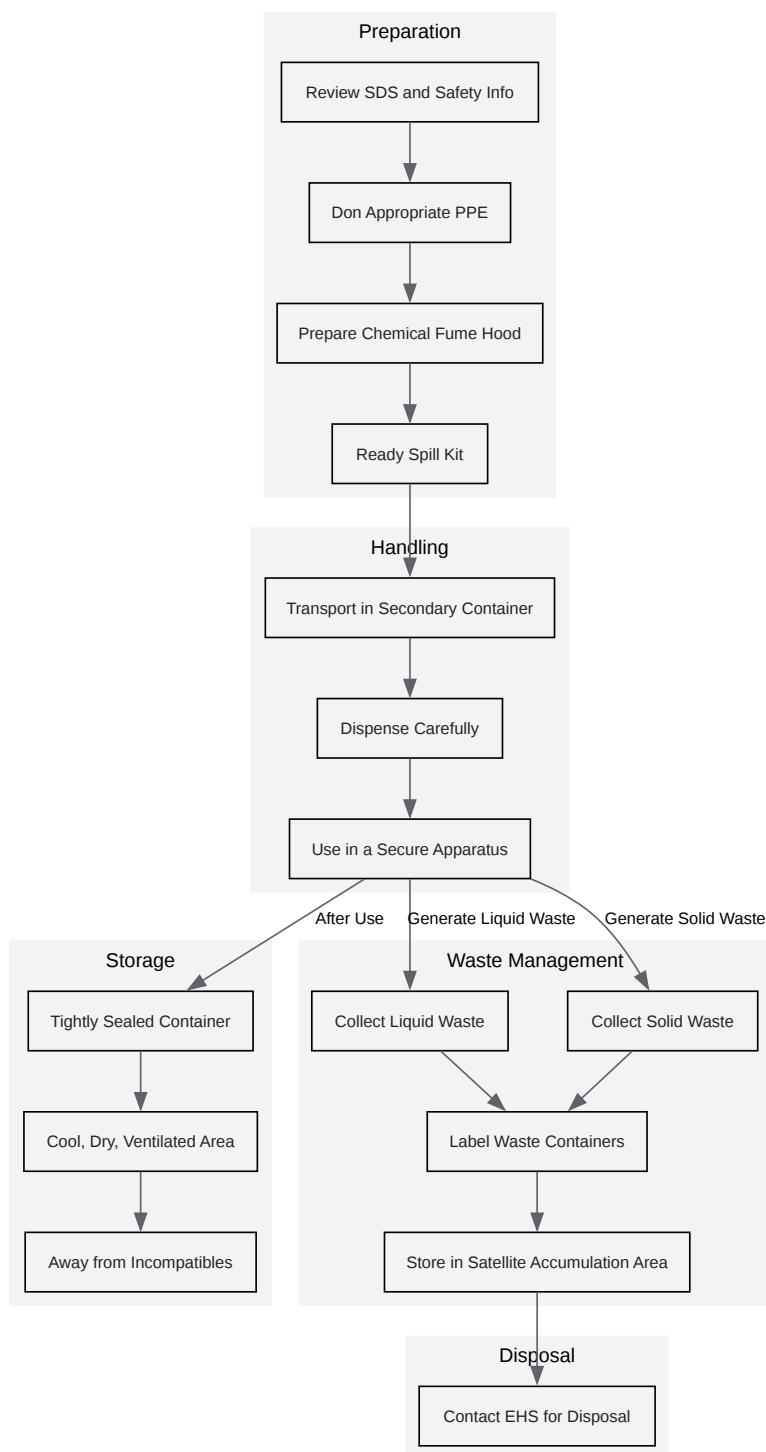
**8-Bromo-1-octene** is classified as a hazardous chemical that can cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[4\]](#) Therefore, a multi-layered approach to PPE is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash hazard. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	Protects against chemical splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or neoprene). Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Provides a barrier against skin contact and absorption. <a href="#">[5]</a>
Body Protection	A flame-resistant lab coat, fully buttoned. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Protects skin and personal clothing from spills and splashes. <a href="#">[5]</a>
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required. <a href="#">[3]</a> <a href="#">[5]</a>	Prevents inhalation of potentially harmful vapors. <a href="#">[5]</a>
Footwear	Closed-toe, closed-heel shoes made of a chemical-resistant material. <a href="#">[5]</a>	Protects feet from spills.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **8-Bromo-1-octene** is crucial for laboratory safety. The following workflow outlines the key steps from receiving the chemical to its final disposal.

## Workflow for Safe Handling and Disposal of 8-Bromo-1-octene

[Click to download full resolution via product page](#)**Safe handling and disposal workflow for 8-Bromo-1-octene.**

## Experimental Protocols

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, amines, and strong bases.[\[7\]](#)

### 2. Handling and Use:

- All handling of **8-Bromo-1-octene** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[3\]](#)[\[5\]](#)
- Wear the mandatory PPE as specified in the table above.
- When transporting the chemical, use a secondary container to prevent spills.[\[5\]](#)
- Dispense the required amount carefully, avoiding splashes.[\[5\]](#)
- If used in a reaction, ensure the apparatus is securely clamped and any potential exothermic reactions can be controlled.[\[5\]](#)

### 3. Spill Response:

- Small Spills: If you are trained to do so, contain the spill with an inert absorbent material such as vermiculite or sand.[\[5\]](#)[\[6\]](#) Wearing appropriate PPE, collect the absorbed material into a sealed container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)
- Large Spills: Evacuate the immediate area and alert others.[\[5\]](#)[\[6\]](#) Contact your institution's emergency response team.

### 4. First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[2][3][5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2][3][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2][3][5]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][5]

## Disposal Plan

All waste containing **8-Bromo-1-octene** must be treated as hazardous waste.

### 1. Waste Segregation and Collection:

- Collect all liquid waste containing **8-Bromo-1-octene** in a designated, labeled, and sealed waste container.[5] This falls under the category of halogenated organic waste.[8]
- Do not mix with non-halogenated organic wastes, acids, bases, or heavy metal wastes.[8]
- Collect contaminated solid waste, such as gloves and paper towels, in a separate, labeled, and sealed container.[5]

### 2. Labeling and Storage of Waste:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**8-Bromo-1-octene**".[8]
- Store waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated.[8]
- Ensure waste containers are kept tightly closed and stored in secondary containment to prevent spills.[8]

### 3. Final Disposal:

- Dispose of the waste through your institution's Environmental Health and Safety (EHS) office in accordance with all local, state, and federal regulations.[5][8]
- Do not pour down the drain.[3][5] The chemical should be disposed of by a licensed professional waste disposal service, potentially through incineration.[3]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 8-Bromo-1-octene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b045317#personal-protective-equipment-for-handling-8-bromo-1-octene>

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